

Application Note: Spectrophotometric Determination of Dithianon in Formulations

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Compound of Interest

Compound Name: Dithianon

Cat. No.: B166097

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Introduction

Dithianon is a broad-spectrum fungicide widely used in agriculture to control various fungal diseases on fruits, vegetables, and ornamental plants. Accurate determination of the active ingredient in commercial formulations is crucial for ensuring product quality and efficacy. This application note describes a simple, rapid, and cost-effective spectrophotometric method for the quantitative determination of **dithianon** in formulations. The method is based on the reaction of **dithianon** with sodium diethyldithiocarbamate in acetonitrile to produce a stable, colored complex that can be measured colorimetrically.

Principle

Dithianon reacts with sodium diethyldithiocarbamate in an acetonitrile medium to form a bright red, soluble product. This colored complex exhibits a maximum absorbance at a wavelength of 520 nm.^{[1][2][3]} The intensity of the color, and thus the absorbance, is directly proportional to the concentration of **dithianon** in the sample, following Beer's law.

Data Presentation

The quantitative performance of this spectrophotometric method is summarized in the table below.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	520 nm	[1][2][3]
Linearity Range	Up to 12 $\mu\text{g/mL}$	[1][2]
Stability of Colored Complex	At least 1 hour	[1][2][3]
Recovery from Commercial Formulations	96.8 - 98.9%	[1]
Relative Standard Deviation (RSD) for Formulations	0.42 - 0.56%	[1]

Experimental Protocols

1. Reagents and Materials

- **Dithianon** Standard: Analytical grade.
- Sodium Diethyldithiocarbamate Solution: Prepare a solution in acetonitrile.
- Acetonitrile: HPLC or analytical grade.
- Commercial **Dithianon** Formulation: A wettable powder or other formulation to be analyzed.
- Spectrophotometer: A UV-Visible spectrophotometer capable of measuring absorbance at 520 nm.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- Filter paper.

2. Preparation of Standard Solutions

- Stock Standard Solution: Accurately weigh a known amount of pure **dithianon** and dissolve it in a specific volume of acetonitrile to prepare a stock solution of a known concentration.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock standard solution with acetonitrile to obtain concentrations within the linear range (e.g., 0.5, 1, 2, 5, 8, 10, and 12 µg/mL).

3. Preparation of Sample Solution

- Accurately weigh a quantity of the commercial **dithianon** formulation equivalent to a known amount of the active ingredient.
- Transfer the weighed sample to a volumetric flask.
- Add a portion of acetonitrile and shake vigorously to dissolve the **dithianon**.
- Dilute to the mark with acetonitrile and mix well.
- Filter the solution to remove any insoluble excipients.
- Dilute an aliquot of the filtrate with acetonitrile to obtain a theoretical concentration of **dithianon** within the calibration range.

4. Measurement Procedure

- For each standard and sample solution, pipette a specific volume into a separate volumetric flask.
- Add the sodium diethyldithiocarbamate reagent to each flask.
- A red color will develop instantaneously.^{[1][2][3]}
- Dilute each solution to the final volume with acetonitrile and mix thoroughly.
- Measure the absorbance of each solution at 520 nm against a reagent blank (prepared by mixing the reagent and acetonitrile without any **dithianon**).

5. Calibration Curve

- Plot a graph of absorbance versus the concentration of the **dithianon** working standard solutions.

- The resulting plot should be a straight line passing through the origin, confirming that the method follows Beer's law within the tested concentration range.

6. Calculation of **Dithianon** Content

- Determine the concentration of **dithianon** in the diluted sample solution from the calibration curve.
- Calculate the percentage of **dithianon** in the original commercial formulation using the following formula:

Where:

- C = Concentration of **dithianon** from the calibration curve ($\mu\text{g/mL}$)
- V = Final volume of the diluted sample solution (mL)
- D = Dilution factor
- W = Weight of the formulation taken for analysis (mg)

Mandatory Visualization



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Caption: Experimental workflow for the spectrophotometric determination of **dithianon**.

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References

- 1. academic.oup.com [academic.oup.com]
- 2. A new spectrophotometric method for the determination of dithianon in commercial formulations and its residues in foodstuffs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
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